

A Technical Guide to the Spectroscopic Characterization of 6-(Hydroxymethyl)nicotinic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **6-(Hydroxymethyl)nicotinic acid**

Cat. No.: **B1591122**

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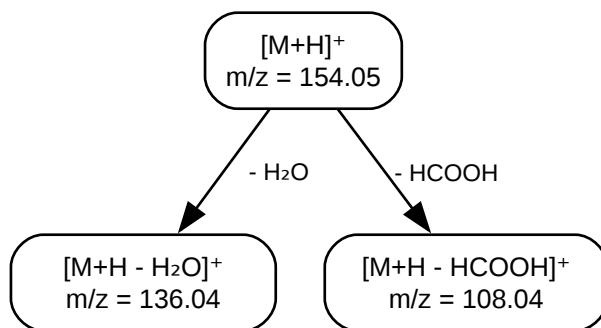
This in-depth technical guide provides a comprehensive overview of the spectroscopic characterization of **6-(Hydroxymethyl)nicotinic acid**, a key heterocyclic compound with applications in pharmaceutical and materials science research. This document is intended for researchers, scientists, and drug development professionals, offering both theoretical interpretations and practical, field-proven methodologies for obtaining and analyzing nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data.

Introduction

6-(Hydroxymethyl)nicotinic acid (CAS No. 775545-30-7) is a pyridine derivative featuring both a carboxylic acid and a hydroxymethyl group.^{[1][2]} This bifunctional nature makes it a versatile building block in organic synthesis. Understanding its structural and electronic properties through spectroscopic analysis is paramount for its effective utilization in research and development. This guide will delve into the core spectroscopic techniques used to elucidate the structure and purity of this compound.

Molecular Structure and Key Features

A thorough understanding of the molecular structure is the foundation for interpreting spectroscopic data. The key structural features of **6-(Hydroxymethyl)nicotinic acid** that will be probed by NMR, IR, and MS are the pyridine ring, the carboxylic acid group, and the hydroxymethyl group.



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References

- 1. 775545-30-7|6-(Hydroxymethyl)nicotinic acid|BLD Pharm [bldpharm.com]
- 2. 6-(Hydroxymethyl)nicotinic acid | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of 6-(Hydroxymethyl)nicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591122#spectroscopic-data-nmr-ir-ms-of-6-hydroxymethyl-nicotinic-acid]

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